

Personal protective equipment for handling Tiotidine

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Compound of Interest

Compound Name: Tiotidine

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Essential Safety and Handling Guide for Tiotidine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) requirements, and disposal plans for handling **Tiotidine** in a laboratory setting.

Adherence to these procedures is critical to ensure personal safety and maintain a secure research environment.

Chemical and Physical Properties

Tiotidine is a potent and selective histamine H2-receptor antagonist used in laboratory research.^{[1][2]} A summary of its key chemical and physical properties is provided below.

Property	Value
Molecular Formula	C10H16N8S2[1]
Molecular Weight	312.41 g/mol
CAS Number	69014-14-8
Appearance	White Solid
Purity	≥98% (HPLC)
Storage	Store at room temperature.
Solubility	Soluble to 100 mM in DMSO and to 10 mM in ethanol.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Tiotidine** to minimize exposure and ensure safety.

Protection Type	Recommended Equipment	Specifications and Best Practices
Eye and Face Protection	Safety glasses with side shields, or chemical safety goggles. A face shield may be necessary if there is a splash potential.	All eye and face protection should be ANSI Z87 or CSA approved. Eyewash stations should be readily accessible in the work area.
Skin Protection	Chemically compatible gloves (e.g., nitrile). A cloth lab coat is recommended for handling laboratory-scale quantities.	Use handling practices that minimize direct hand contact. For handling solutions, ensure the glove material is resistant to the solvent being used. Avoid powdered latex gloves to prevent allergies.
Respiratory Protection	A NIOSH-approved respirator is necessary when there is a risk of inhaling dust.	An effective respirator program, compliant with OSHA 29 CFR 1910.134, must be in place if respirators are required.

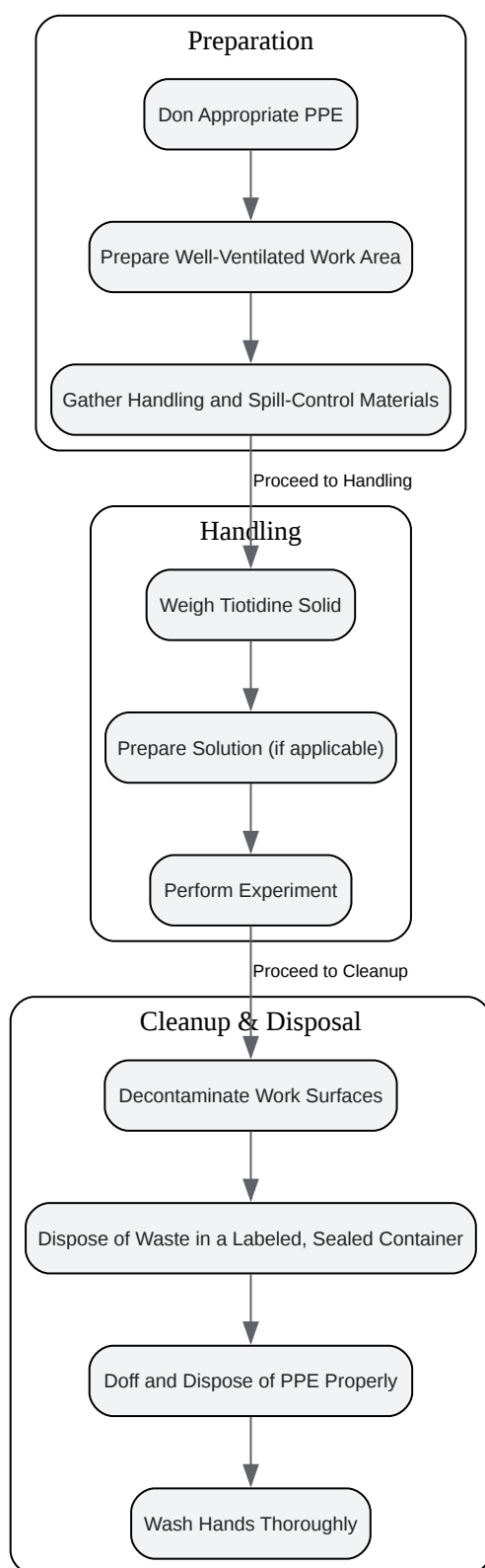
Health Hazards and First Aid

Tiotidine is irritating to the eyes and skin. Symptoms of exposure to histamine H2-receptor antagonists can include gastrointestinal disturbances, headache, dizziness, and skin rash.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If symptoms develop or persist, seek medical attention.
Skin Contact	Rinse the affected skin area with water or shower. If irritation develops and persists, get medical attention.
Eye Contact	Immediately rinse eyes with water. If irritation develops and persists, seek medical attention.
Ingestion	Rinse the mouth. If a large amount is ingested, contact a poison control center immediately.

Handling and Disposal Workflow

Proper handling and disposal of **Tiotidine** are crucial for laboratory safety and environmental protection. The following workflow outlines the necessary steps from preparation to disposal.



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Workflow for the safe handling and disposal of **Tiotidine**.

Accidental Release and Disposal Plan

Accidental Release Measures: In the event of a spill, keep unnecessary personnel away. Ensure adequate ventilation and avoid inhaling any dust. Wear the appropriate personal protective equipment as outlined above. For solid spills, sweep or vacuum the material into a suitable container for disposal, avoiding dust generation. Clean the affected surface thoroughly to remove any residual contamination.

Disposal Plan: Dispose of waste **Tiotidine** and any contaminated materials in a suitable, sealed container. Follow all federal, state, and local regulations for chemical waste disposal. Clean all equipment and work surfaces with a suitable detergent or solvent after use.

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References

- 1. Tiotidine | Histamine H2 Receptors | Tocris Bioscience [tocris.com]
- 2. Tiotidine (ICI 125211) | Histamine H2-receptor Antagonist | DC Chemicals [dcchemicals.com]
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